

Application Notes and Protocols for SI-2 in Cell Culture

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Compound of Interest

Compound Name: SI-2

Cat. No.: B1681664

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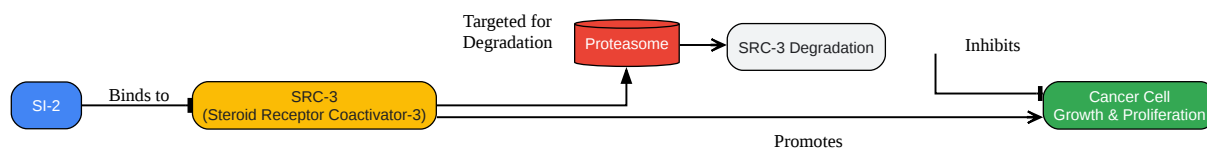
These application notes provide a detailed protocol for researchers, scientists, and drug development professionals on the use of **SI-2**, a small molecule inhibitor of Steroid Receptor Coactivator-3 (SRC-3), in a cell culture setting.

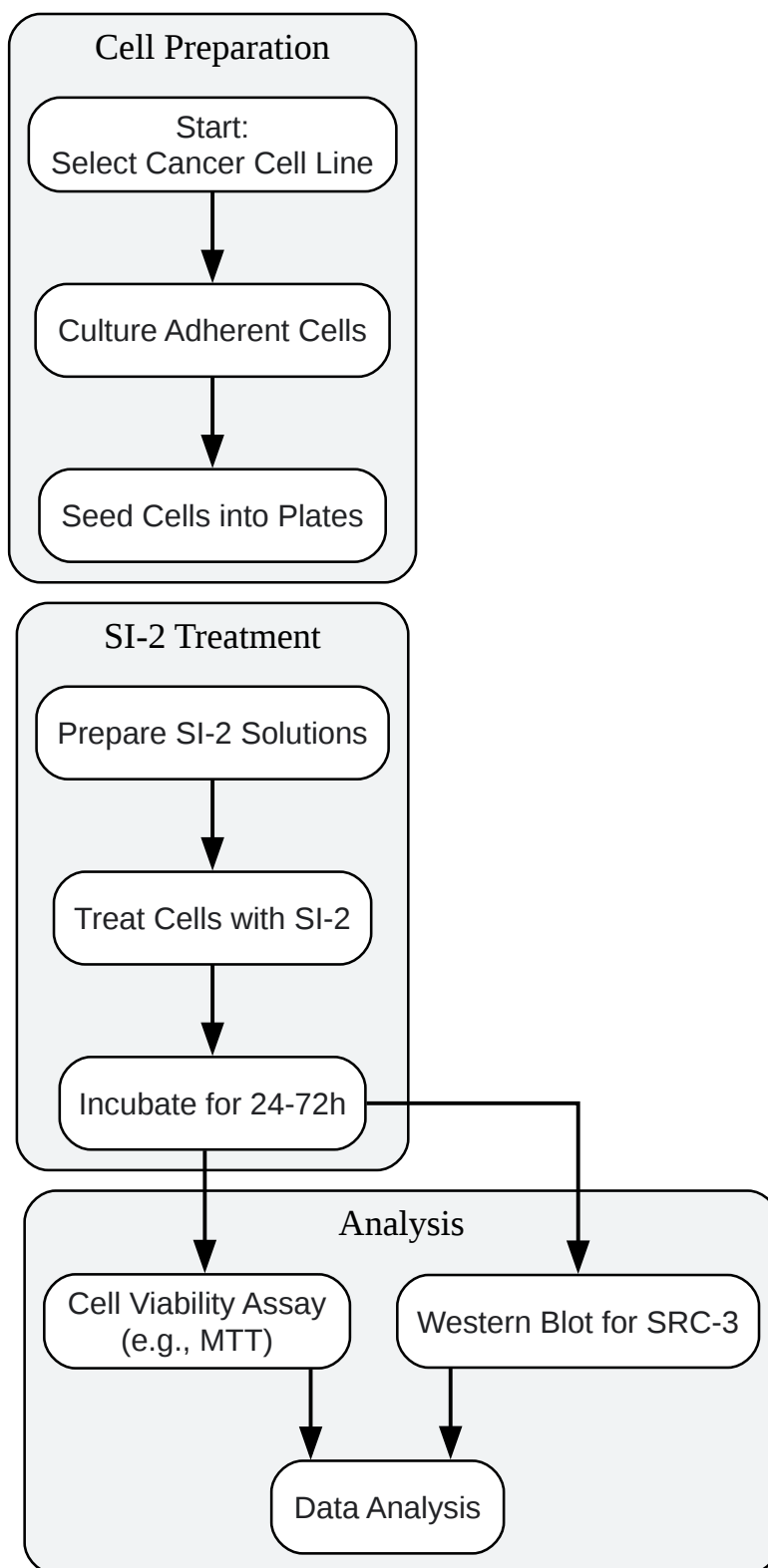
Introduction to SI-2

SI-2 is a first-in-class small molecule designed to target the "undruggable" nuclear protein SRC-3.^[1] Unlike traditional inhibitors that block the function of a protein, **SI-2** works by binding to SRC-3 and inducing its degradation.^[1] SRC-3 is a known oncogenic driver in various cancers, including breast, lung, ovary, prostate, and pancreatic cancer, by regulating multiple intracellular signaling pathways.^[1] By accelerating the destruction of SRC-3, **SI-2** effectively slows down the proliferation and migration of cancer cells, ultimately leading to cell death.^[1] Preclinical studies in mouse models of breast cancer have shown that **SI-2** can inhibit tumor growth with minimal toxicity to healthy tissues.^[1]

Proposed Signaling Pathway of SI-2

The following diagram illustrates the proposed mechanism of action for **SI-2**.





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References

- 1. New class of small molecule, SI-2, can drug the 'undruggable' steroid receptor coactivator-3 - Baylor College of Medicine Blog Network [blogs.bcm.edu]
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